

An In-Depth Technical Guide to 2-Phenyloctane: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Phenyloctane

Cat. No.: B13413545

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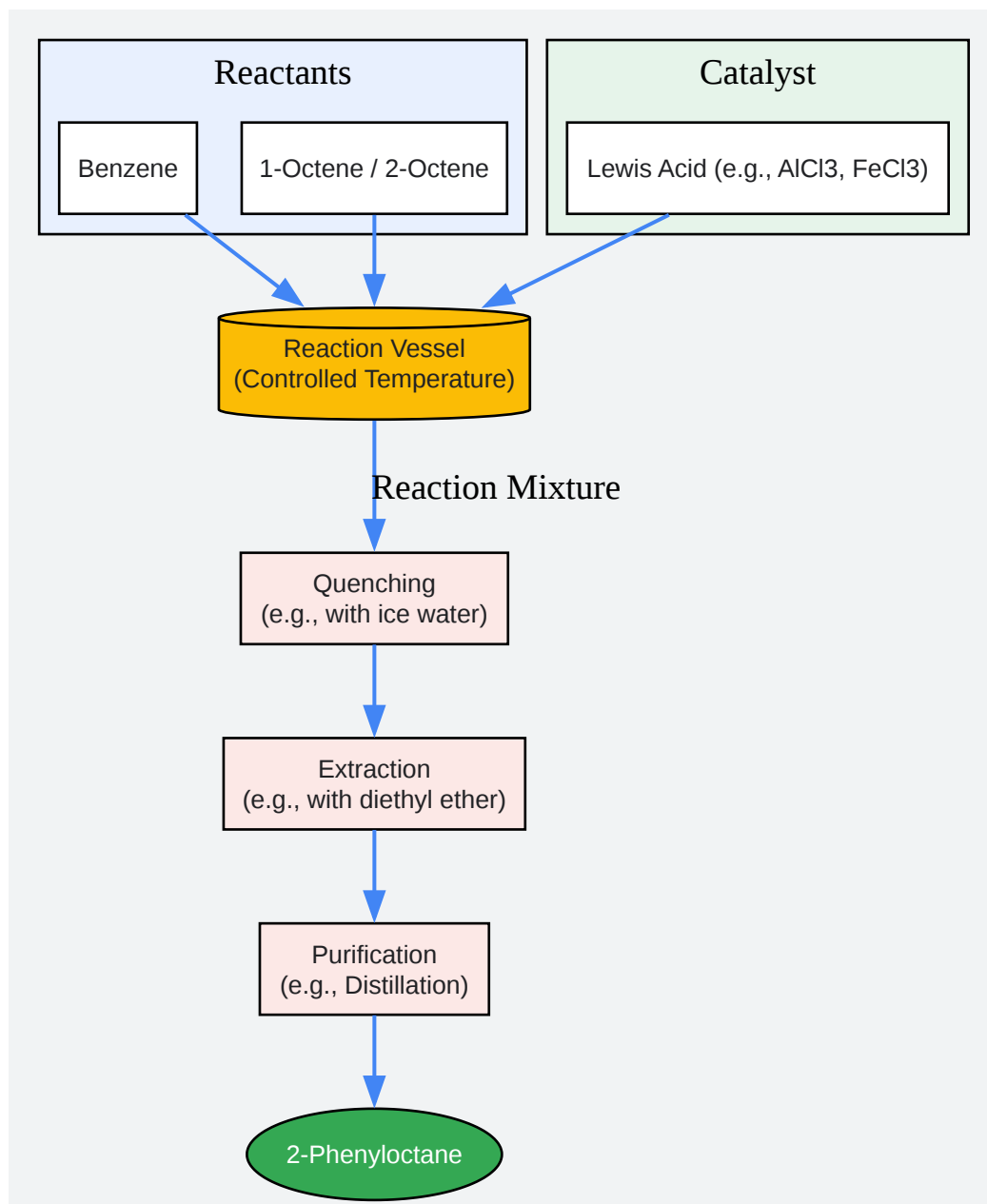
Introduction

2-Phenyloctane, an aromatic hydrocarbon, is a molecule of interest in various fields of chemical research and development. Its structure, comprising a phenyl group attached to the second carbon of an octane chain, imparts specific chemical and physical properties that make it a subject of study in areas such as organic synthesis and as a potential intermediate in the manufacturing of more complex molecules. This technical guide provides a comprehensive overview of the core chemical properties, structure, and synthesis of **2-phenyloctane**, tailored for a scientific audience.

Chemical Structure and Identification

2-Phenyloctane is also known by several synonyms, including (1-Methylheptyl)benzene and octan-2-ylbenzene.^{[1][2][3]} Its unique structure is defined by the attachment of a phenyl group to the C2 position of an n-octane backbone.

Structure Diagram



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References

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